Technical Support Center: Phenformin-d5 Hydrochloride Stability & Handling Guide

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Compound of Interest		
Compound Name:	*Phenformin-d5 Hydrochloride*	
Cat. No.:	*B1153180*	*Get Quote*

Core Technical Overview

Phenformin-d5 Hydrochloride (N-[2-(phenyl-d5)ethyl]-imidodicarbonimidic diamide, HCl) is a stable isotope-labeled internal standard (IS) primarily used in LC-MS/MS quantitation of phenformin.

- Chemical Structure Note: The deuterium labeling is typically located on the phenyl ring (

). This structural feature is critical because aromatic protons are non-exchangeable under standard physiological and analytical conditions, ensuring high isotopic stability compared to labels on exchangeable heteroatoms (N, O, S).
- Molecular Weight: ~246.75 g/mol (varies slightly by specific isotopic enrichment).
- Key Physical Property: Hygroscopic solid.

Stability & Storage: The Golden Rules

To ensure data integrity, adherence to these "Golden Rules" of storage is mandatory. Deviations are the primary cause of signal variability in quantitative assays.

Solid State Stability

- Temperature: Store at -20°C (or lower).
- Environment: Keep container tightly sealed. Use a desiccator if possible.

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- Shelf Life:

  2 years if stored properly and protected from moisture.

- Light: Protect from direct sunlight; store in amber vials.

Solution Stability[1][2]

- Solvent Choice:
  - Methanol (MeOH): Recommended for LC-MS stock solutions. Good solubility, easy evaporation, and high compatibility with reverse-phase mobile phases.
  - DMSO: Acceptable for high-concentration libraries but less ideal for daily LC-MS use due to high boiling point, viscosity, and potential for causing ion suppression if not diluted sufficiently.
  - Water: Soluble, but aqueous solutions are more prone to microbial growth and hydrolytic degradation over long periods. Do not store aqueous working solutions for >24 hours.
- Temperature:
  - -80°C: Optimal for long-term stock storage (> 6 months).[1]
  - -20°C: Acceptable for working stocks (< 1 month).[1][2]
- Freeze-Thaw: Limit to < 3 cycles. Aliquotting is mandatory.[1]

Technical FAQ: Expert Insights

Q1: Will the deuterium atoms in Phenformin-d5 exchange with the solvent protons (H/D exchange)? Answer:No, not under standard conditions. Because the deuterium atoms are located on the phenyl ring (aromatic C-D bonds), they are chemically stable and resistant to exchange with protic solvents like water or methanol.

- Caveat: If your specific product is labeled on the nitrogen atoms (rare for this compound), exchange would be instantaneous. Always verify the Certificate of Analysis (CoA) structure. The standard commercial form is Phenethyl-d5.

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Q2: I see a precipitate when I thaw my DMSO stock. Is the compound degraded? Answer: Likely not. DMSO has a freezing point of ~19°C. The "precipitate" is often just frozen solvent or crystallized salt due to temperature shock.

- Fix: Warm the vial to 37°C for 5–10 minutes and vortex vigorously. If the solution clears completely, the compound is safe to use.

Q3: Can I use Phenformin-d5 HCl as an internal standard for Metformin? Answer:Proceed with caution. While structurally related (both are biguanides), Phenformin is significantly more hydrophobic than Metformin.

- Risk: In Reverse-Phase LC, Metformin elutes very early (often in the void volume), while Phenformin elutes later. This difference means Phenformin-d5 may not effectively compensate for matrix effects occurring at the Metformin retention time.

- Recommendation: Use Metformin-d6 for Metformin; use Phenformin-d5 for Phenformin.

Troubleshooting Guide

Issue: Low MS Signal Intensity (Internal Standard)

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Potential Cause	Diagnostic Check	Corrective Action
Solubility Limit	Check for particulates in the stock vial.	Sonicate stock for 10 mins. Switch solvent to 50:50 MeOH:Water if using pure water.
Adsorption	Is the signal lower in the first few injections?	Phenformin is basic and can adsorb to glass. Use polypropylene (PP) vials and inserts.
Ion Suppression	Does the signal drop only in matrix samples?	The IS is eluting in a suppression zone. Optimize the LC gradient to shift .
Incorrect Mass	Check the parent ion setting.	Ensure you are monitoring the deuterated mass ( ). Phenformin-d5 is typically 211.2 (approx) depending on ionization state.

Issue: Retention Time Shift

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Potential Cause	Explanation	Corrective Action
pH Mismatch	Biguanides are highly pH-sensitive.	Ensure Mobile Phase A and B pH are precisely controlled (e.g., 0.1% Formic Acid).
Column Overload	Injecting too much mass.	Dilute the sample.[1][3][4] High concentrations of the analyte can drag the IS peak.
Deuterium Isotope Effect	D-labeled compounds can elute slightly earlier than H-forms.	This is normal (usually < 0.1 min difference). Ensure the integration window covers both.

Experimental Protocols

Protocol A: Preparation of Primary Stock Solution (1 mg/mL)

Objective: Create a stable master stock for long-term storage.

- Weighing: Accurately weigh ~1.0 mg of Phenformin-d5 HCl into a tared polypropylene microcentrifuge tube.
  - Note: Avoid glass weighing boats if possible to minimize static loss.
- Solvent Addition: Add Methanol (LC-MS Grade) to achieve a concentration of 1 mg/mL.
  - Calculation: Volume (mL) = Mass (mg) / 1 (mg/mL).
- Dissolution: Vortex for 1 minute. If particulates remain, sonicate for 5 minutes at room temperature.
- Aliquot: Dispense into 50 µL aliquots in amber polypropylene tubes.
- Storage: Store at -80°C.

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Protocol B: Working Internal Standard Solution

Objective: Prepare a daily use solution for spiking into samples.

- Thaw: Thaw one 50 µL aliquot of Primary Stock. Vortex.
- Dilution: Dilute 1:100 or 1:1000 into Water:Methanol (50:50 v/v) containing 0.1% Formic Acid.
  - Why Acid? Acidifying the solvent stabilizes the basic biguanide and prevents adsorption to container walls.
- Usage: Add this solution to your samples (e.g., plasma/urine) before extraction (protein precipitation) to correct for recovery losses.

Visualizations

Diagram 1: Stock Preparation Workflow

This workflow ensures maximum stability and reproducibility.

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Caption: Optimized workflow for preparing Phenformin-d5 HCl stock solutions to minimize degradation and contamination.

Diagram 2: Troubleshooting Signal Loss

A logic tree for diagnosing low internal standard recovery.

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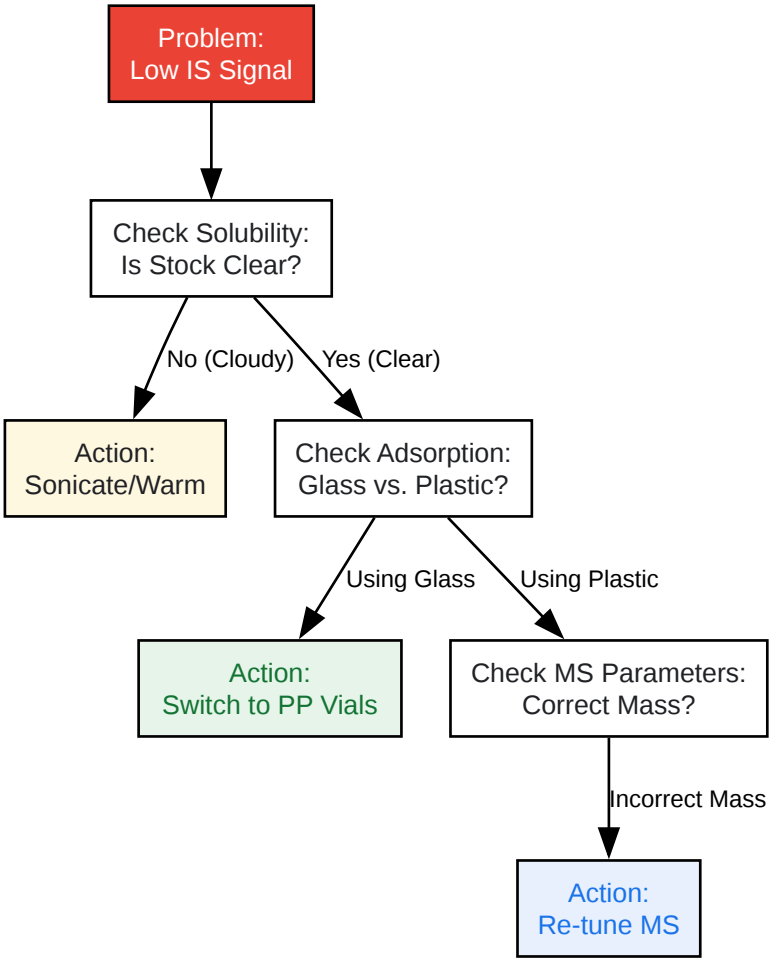

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Caption: Decision tree for diagnosing low signal intensity in Phenformin-d5 LC-MS assays.

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